

Safe Disposal of JZL195: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JZL195

Cat. No.: B608286

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Providing essential safety and logistical information for the proper handling and disposal of the dual FAAH and MAGL inhibitor, **JZL195**, this guide is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

JZL195 is a potent research chemical, and while its Safety Data Sheet (SDS) may classify it as a non-hazardous substance, responsible disposal is a cornerstone of safe laboratory practice.

[1] This document outlines the necessary steps and precautions for the proper disposal of **JZL195**, ensuring the safety of personnel and the protection of the environment.

Key Safety and Handling Information

Before handling **JZL195**, it is imperative to be familiar with its properties and the necessary safety precautions. Personal Protective Equipment (PPE) should be worn at all times, including safety glasses, gloves, and a lab coat. All handling of the compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[1]

Property	Information	Source
Chemical Name	4-[(3-Phenoxyphenyl)methyl]-1-piperazinecarboxylic acid 4-nitrophenyl ester	[2]
Molecular Formula	C24H23N3O5	[2][3]
Molecular Weight	433.46 g/mol	[2][3][4]
Appearance	Solid	[1]
Solubility	Soluble to 50 mM in DMSO.[3] DMF: 5 mg/ml.[5] Water solubility: <1 mg/mL.[1]	[1][3][5]
Storage	Store at -20°C.[1][2][3]	[1][2][3]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.[1]	[1]

JZL195 Disposal Protocol

While **JZL195** is not classified as a hazardous substance, it should not be disposed of in the regular trash or down the drain.[1] All chemical waste, regardless of hazard classification, must be disposed of in accordance with institutional and local environmental regulations.

Step 1: Waste Collection

- Solid Waste:
 - Place any unused or expired **JZL195** powder in a clearly labeled, sealable container designated for chemical waste.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should also be collected in this container.
- Liquid Waste:

- Solutions of **JZL195** (e.g., in DMSO) should be collected in a separate, compatible, and clearly labeled liquid chemical waste container.
- Do not mix with incompatible waste streams (e.g., strong acids, bases, or oxidizing agents).[1]

Step 2: Labeling

- Clearly label the waste container with "**JZL195** Waste" and include the full chemical name.
- If in solution, indicate the solvent used (e.g., "**JZL195** in DMSO").
- Ensure the label is securely attached and legible.

Step 3: Storage of Waste

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area.
- Keep the container away from sources of ignition and direct sunlight.[1]

Step 4: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the chemical waste.
- Follow all institutional procedures for waste manifest and handover.

Spill Management

In the event of a spill, take the following immediate actions:

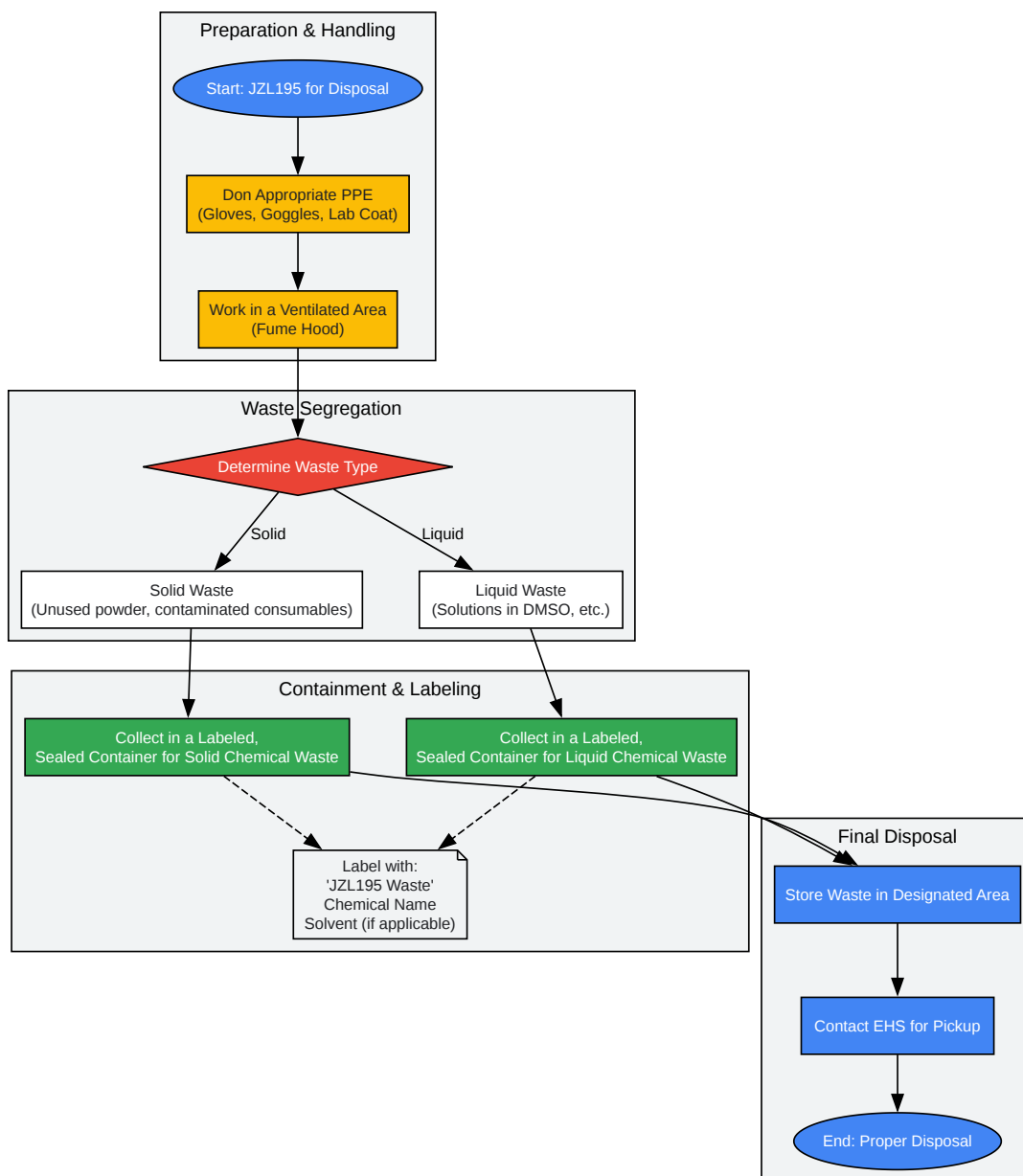
- Evacuate and Secure: Alert others in the vicinity and restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protective Equipment: Wear appropriate PPE, including a respirator if necessary.[1]
- Containment and Cleanup:

- For solid spills, carefully sweep or scoop the material into a designated waste container, avoiding dust generation.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth). Do not use combustible materials like paper towels.
- Place the absorbed material into a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Waste Disposal: Dispose of all cleanup materials as chemical waste, following the procedures outlined above.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **JZL195**.

JZL195 Disposal Workflow

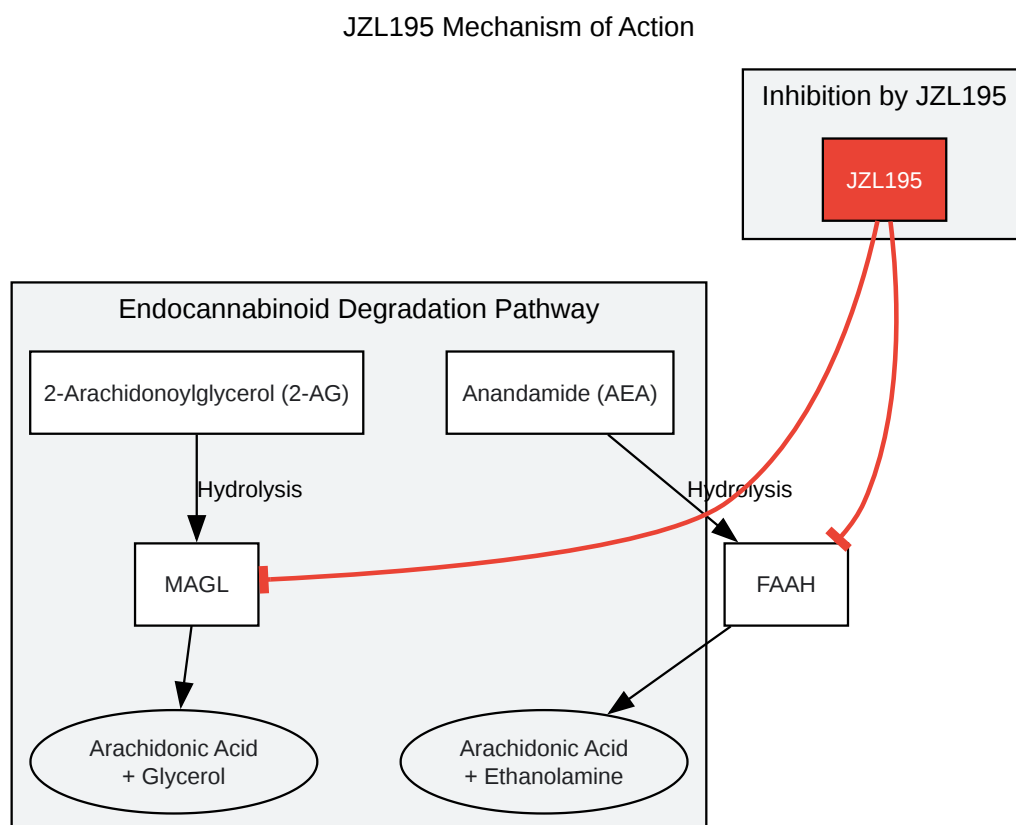


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Caption: Workflow for the proper disposal of **JZL195**.

Mechanism of Action and Research Context

JZL195 is a dual inhibitor of fatty acid amide hydrolase (FAAH) and monoacylglycerol lipase (MAGL), with IC₅₀ values of 2 nM and 4 nM, respectively.[2][3][6] By inhibiting these enzymes, **JZL195** elevates the levels of the endocannabinoids anandamide (AEA) and 2-arachidonoylglycerol (2-AG) in vivo.[3][7] This mechanism of action is central to its use in research investigating the endocannabinoid system. The following diagram illustrates the signaling pathway affected by **JZL195**.



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Caption: **JZL195** inhibits FAAH and MAGL, blocking endocannabinoid degradation.

By adhering to these guidelines, laboratories can ensure the safe and responsible management of **JZL195** waste, contributing to a culture of safety and environmental stewardship.

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